

# What is the structure of Ganglioside GD3 disodium salt?

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## Compound of Interest

Compound Name: *Ganglioside GD3 disodium salt*

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An In-depth Technical Guide to the Structure of **Ganglioside GD3 Disodium Salt**

## Introduction

Ganglioside GD3 is an acidic glycosphingolipid that plays a pivotal role in a variety of biological processes, including neurogenesis, apoptosis, and signal transduction.<sup>[1][2]</sup> Structurally classified as a disialoganglioside, it is composed of a hydrophobic ceramide anchor and a hydrophilic oligosaccharide chain containing two sialic acid residues.<sup>[3]</sup> While typically a minor ganglioside in most healthy adult tissues, its expression is significantly elevated during fetal brain development and in pathological conditions such as neurodegenerative disorders and various cancers, particularly melanoma and neuroblastoma.<sup>[4][5]</sup> This upregulation makes Ganglioside GD3 a significant biomarker and a promising target for cancer immunotherapy.<sup>[5]</sup> This guide provides a detailed examination of the molecular structure of **Ganglioside GD3 disodium salt**, its biochemical context, and the experimental methodologies used for its characterization.

## Core Molecular Structure

**Ganglioside GD3 disodium salt** is an amphipathic molecule consisting of three primary components: a ceramide lipid, a neutral oligosaccharide core, and two anionic sialic acid residues.<sup>[6]</sup>

- Ceramide Backbone: The ceramide portion anchors the ganglioside within the outer leaflet of the plasma membrane.<sup>[3]</sup> It consists of a long-chain amino alcohol, sphingosine (typically

d18:1), linked via an amide bond to a fatty acid.[6] The fatty acid chain length is variable, with stearic acid (C18:0) being common, though other species such as C20:0 and C22:0 are also observed.[2][7] This variability in the ceramide structure gives rise to different "lipoforms" of GD3.

- **Oligosaccharide Core:** The ceramide is glycosidically linked at its primary hydroxyl group to a tetrasaccharide chain. The specific structure of the oligosaccharide head of GD3 is:  $\alpha$ -N-Acetylneuraminyl-(2  $\rightarrow$  8)- $\alpha$ -N-Acetylneuraminyl-(2  $\rightarrow$  3)- $\beta$ -Galactosyl-(1  $\rightarrow$  4)- $\beta$ -Glucosyl-(1  $\rightarrow$  1)-Ceramide.[2][8] The core disaccharide structure is Gal(β1,4)Glc, also known as lactosylceramide, which is the precursor for many gangliosides.[4]
- **Disodium Salt Form:** The two N-acetylneuraminic acid (sialic acid) residues confer a net negative charge to the molecule at physiological pH.[9] In the disodium salt form, the carboxyl groups of these two sialic acid moieties are deprotonated and ionically associated with two sodium cations (Na<sup>+</sup>).[5][10]



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**Caption:** Chemical structure of Ganglioside GD3.

## Quantitative Data

The molecular formula and weight of Ganglioside GD3 vary depending on the specific fatty acid and sphingoid base components of the ceramide moiety. The table below summarizes data for several common forms.

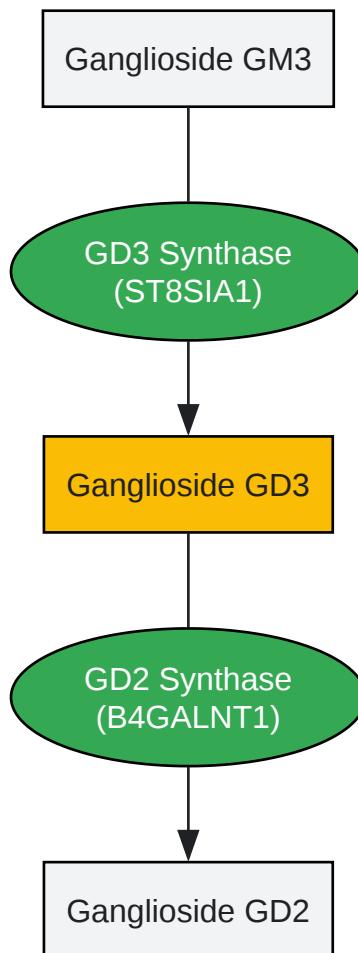
| Compound Name                   | Ceramide Composition      | Molecular Formula   | Molecular Weight ( g/mol ) | Reference(s) |
|---------------------------------|---------------------------|---|----------------------------|--------------|
| Ganglioside GD3 Disodium Salt   | d18:1 / 18:0 (Stearoyl)   | C <sub>70</sub> H <sub>123</sub> N <sub>3</sub> Na <sub>2</sub> O <sub>2</sub> <sub>9</sub> | 1516.8                     | [4][10]      |
| Ganglioside GD3                 | d18:1 / 20:0 (Arachidoyl) | C <sub>72</sub> H <sub>129</sub> N <sub>3</sub> O <sub>29</sub>                             | 1500.8                     | [7]          |
| Ganglioside GD3 Disodium Salt   | Tricosanoyl               | C <sub>70</sub> H <sub>123</sub> N <sub>3</sub> O <sub>29</sub> ·2N <sub>a</sub>            | 1470.7                     | [11]         |
| Ganglioside GD3 Diammonium Salt | -                         | C <sub>70</sub> H <sub>123</sub> N <sub>3</sub> O <sub>30</sub> ·2N <sub>H4</sub>           | 1522.8                     | [12]         |

## Biological Context and Signaling

Ganglioside GD3 is not merely a structural component of the cell membrane; it is a critical modulator of transmembrane signaling, often by organizing signaling molecules within lipid rafts.[3][5]

## Biosynthesis Pathway

GD3 is synthesized from its precursor, Ganglioside GM3, by the enzyme GD3 synthase (ST8SIA1), which adds a second sialic acid residue via an  $\alpha$ -2,8 linkage to the existing sialic acid of GM3.[4][5] GD3 then serves as a precursor for the entire b-series and c-series of more complex gangliosides.[1] For instance, the enzyme GD2 synthase can convert GD3 to GD2.[5][6]

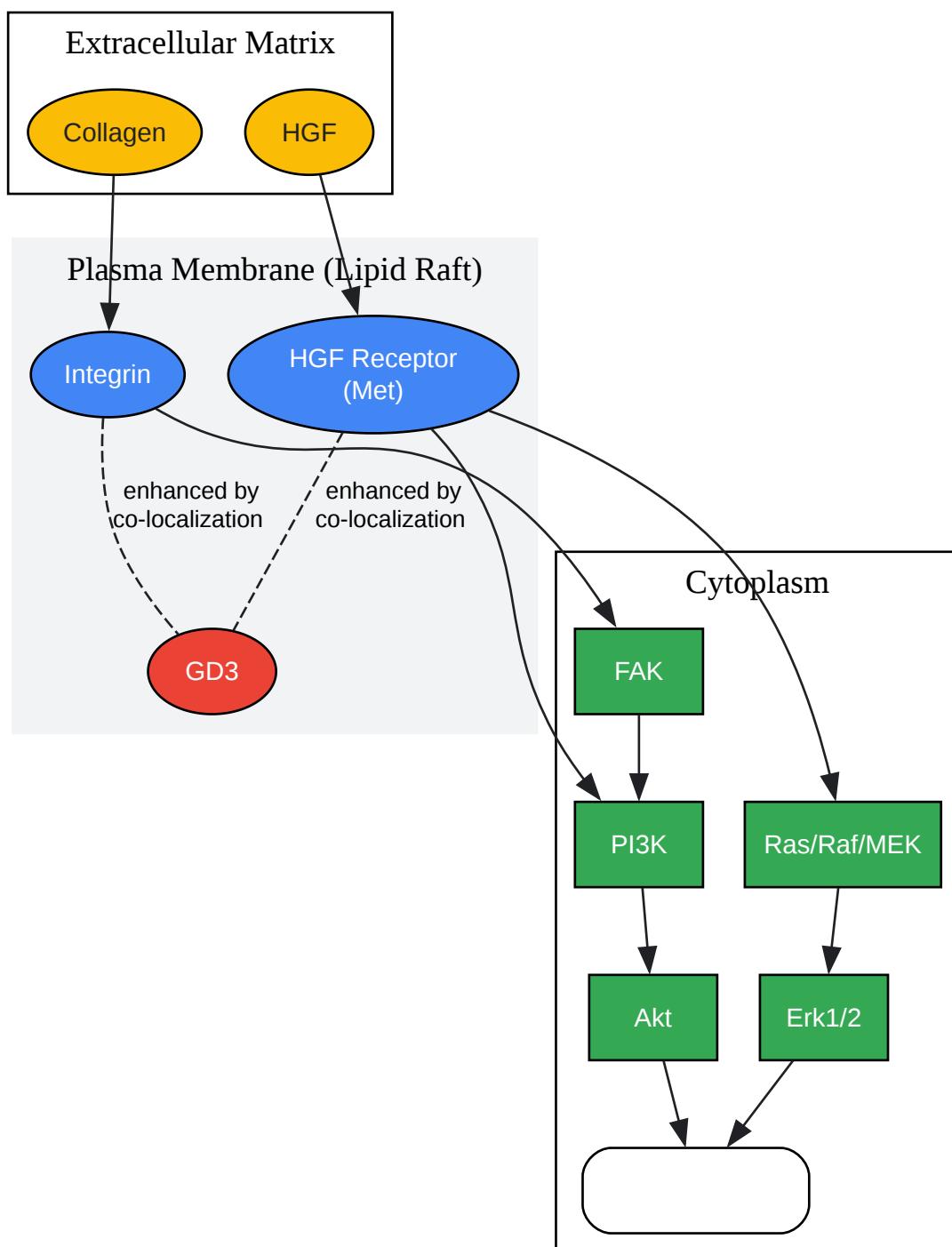


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**Caption:** Simplified biosynthesis pathway of Ganglioside GD3.

## Role in Cancer Signaling

In cancer cells, particularly melanoma, GD3 plays a crucial role in enhancing malignant properties like proliferation and invasion.<sup>[13]</sup> It achieves this by clustering with and modulating the activity of receptor tyrosine kinases and integrins within glycolipid-enriched microdomains (lipid rafts).<sup>[14]</sup> GD3 can converge signals from distinct pathways, such as those initiated by hepatocyte growth factor (HGF) and cell adhesion to the extracellular matrix, leading to a synergistic and sustained activation of pro-survival and pro-proliferative kinases like Akt and Erk.<sup>[13]</sup>

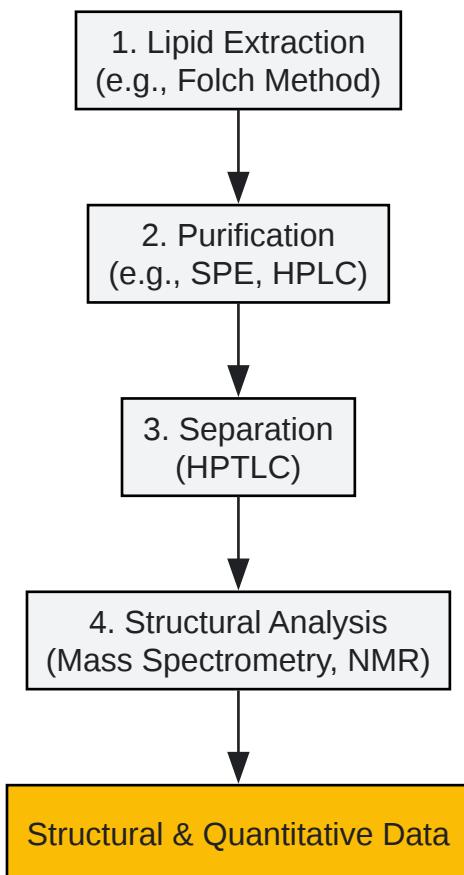


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**Caption:** GD3-mediated convergence of signaling pathways in melanoma.

## Experimental Protocols for Structural Analysis

The structural elucidation of Ganglioside GD3 relies on a combination of chromatographic separation and spectroscopic analysis. Key techniques include High-Performance Thin-Layer Chromatography (HPTLC), Mass Spectrometry (MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.[2][15]



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